

# Application of Polyquaternium-69 in Styling Lotions and Sprays: Application Notes and Protocols

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## Compound of Interest

Compound Name: PQ 69

Cat. No.: B610179

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## Introduction

Polyquaternium-69 is a sophisticated polymer designed for use in hair styling products, offering a unique combination of strong, flexible hold, exceptional humidity resistance, and enhanced sensory attributes. Chemically, it is a polymeric quaternary ammonium salt composed of vinyl caprolam, vinylpyrrolidone, dimethylaminopropyl methacrylamide (DMAPA), and methacryloylaminopropyl lauryldimonium chloride.<sup>[1]</sup> Its multifunctional nature allows for the formulation of high-performance styling lotions and sprays that meet consumer demands for long-lasting style retention without compromising the natural look and feel of the hair. This document provides detailed application notes, experimental protocols for performance evaluation, and formulation guidelines for incorporating Polyquaternium-69 into styling lotions and sprays.

## Key Performance Attributes

Polyquaternium-69 imparts several desirable characteristics to hair styling formulations:

- **Superior Hold and Durability:** It forms a strong, yet flexible film on the hair, providing excellent style retention throughout the day.

- **High Humidity Curl Retention:** A key benefit is its ability to resist the effects of high humidity, preventing curl droop and maintaining the desired hairstyle for extended periods.
- **Frizz Control:** The polymer film helps to smooth the hair cuticle, reducing frizz and flyaways, even in humid conditions.
- **Enhanced Shine and Feel:** Formulations with Polyquaternium-69 can improve hair shine and provide a pleasant, non-tacky feel.
- **Broad Compatibility:** It is compatible with a wide range of cosmetic ingredients, including anionic, cationic, and non-ionic polymers, allowing for formulation flexibility.<sup>[2]</sup>

## Quantitative Performance Data

The performance of Polyquaternium-69 has been substantiated through various instrumental and sensory evaluations. The following tables summarize key quantitative data, comparing its performance to industry-standard styling polymers such as PVP K-90 and PVP/VA copolymers.

Table 1: High Humidity Curl Retention

Polymer (in a gel base)	Concentration (% solids)	Curl Retention after 8 hours (90% RH)	Curl Retention after 24 hours (90% RH)
Polyquaternium-69	4.0	>95%	>90%
PVP K-90	4.0	~40%	<20%
PVP/VA Copolymer	4.0	~60%	~30%

Data synthesized from industry technical literature.

Table 2: Hair Stiffness by Texture Analysis (Three-Point Bending)

Polymer (in a gel base)	Concentration (% solids)	Stiffness at 50% RH (g)	Stiffness at 90% RH (g)
Polyquaternium-69	4.0	~450	~300
PVP K-90	4.0	~350	~150
PVP/VA Copolymer	4.0	~400	~200

Data synthesized from industry technical literature.

## Experimental Protocols

To assist researchers in evaluating the performance of Polyquaternium-69 in their own formulations, detailed protocols for key experiments are provided below.

### High Humidity Curl Retention Protocol

Objective: To measure the ability of a styling product to maintain a curl under high humidity conditions over time.

Materials:

- Natural brown European hair tresses (2g, 6 inches)
- Teflon mandrels (1/2 inch diameter)
- Environmental chamber with controlled temperature and humidity (e.g., 25°C and 90% RH)
- Graduated transparent board for measuring curl length
- Styling lotion or spray containing Polyquaternium-69
- Control styling product (e.g., containing PVP K-90)
- Deionized water
- Hair clips

- Drying oven

Procedure:

- Tress Preparation:

1. Cleanse hair tresses with a 10% sodium lauryl ether sulfate solution and rinse thoroughly with deionized water.
2. Comb through the wet tresses to remove any tangles.
3. Gently squeeze out excess water by running the tress between the thumb and index finger.

- Product Application:

1. Apply a standardized amount of the test product (e.g., 0.5g of lotion or 4 pumps of spray) evenly to each hair tress.

- Curl Formation:

1. Carefully wind each tress onto a Teflon mandrel, ensuring a uniform coil.
2. Secure the end of the tress to the mandrel with a hair clip.

- Drying:

1. Place the wound mandrels in a drying oven at a controlled temperature (e.g., 50°C) until the tresses are completely dry.
2. Allow the tresses to cool to room temperature before removing them from the mandrels.

- Initial Measurement:

1. Carefully remove the clips and slide the curled tresses off the mandrels.
2. Suspend each curl from the bound end on a graduated board and record the initial curl length ( $L_0$ ).

- High Humidity Exposure:

1. Place the suspended curls in an environmental chamber set to the desired conditions (e.g., 25°C and 90% relative humidity).

- Data Collection:

1. Record the length of each curl ( $L_t$ ) at specified time intervals (e.g., 1, 2, 4, 8, and 24 hours).

- Calculation:

1. Calculate the percentage of curl retention at each time point using the following formula: % Curl Retention =  $[(L - L_t) / (L - L_0)] \times 100$  Where:

- $L$  = Length of the fully extended hair tress
- $L_0$  = Initial length of the curled tress
- $L_t$  = Length of the curled tress at a specific time point

## Texture Analysis for Hair Stiffness Protocol

Objective: To quantify the stiffness of hair tresses treated with a styling product using a texture analyzer.

Materials:

- Texture Analyzer equipped with a three-point bend fixture
- Natural brown European hair tresses (2g, 6 inches), prepared as flat bundles
- Styling lotion or spray containing Polyquaternium-69
- Control styling product
- Deionized water
- Environmental chamber for conditioning tresses

#### Procedure:

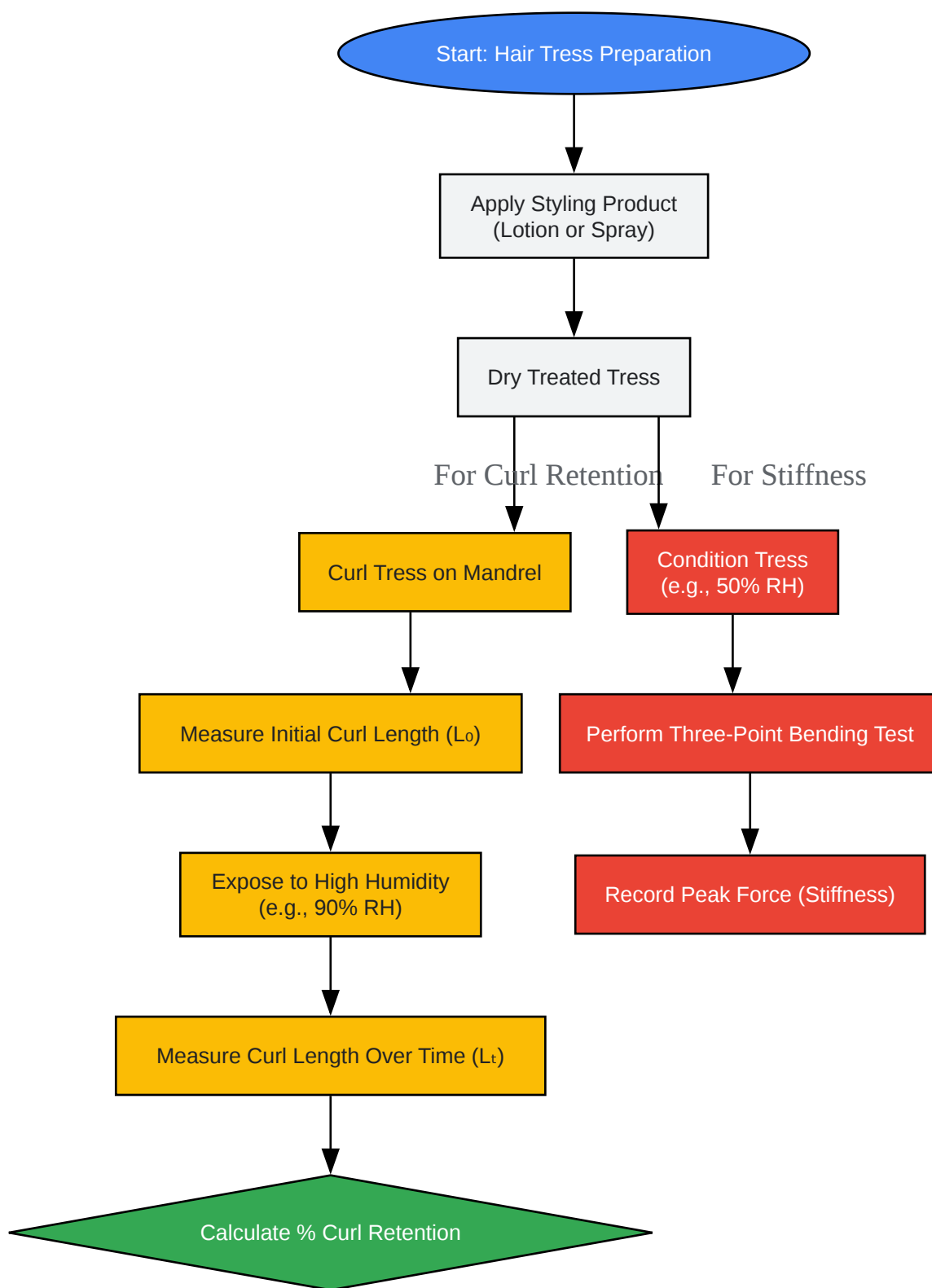
- Tress Preparation:
  1. Cleanse and rinse hair tresses as described in the curl retention protocol.
  2. Comb the tresses to be flat and straight.
- Product Application:
  1. Apply a standardized amount of the test product (e.g., 0.5g) evenly to each tress.
- Drying and Conditioning:
  1. Allow the treated tresses to dry overnight in a controlled environment (e.g., 23°C and 50% RH).
- Measurement:
  1. Place a single treated hair tress across the two supports of the three-point bend fixture.
  2. Initiate the test, where the probe moves down to bend the tress at a constant speed.
  3. The instrument records the force (in grams) required to bend the tress. The peak force is taken as the stiffness value.
- Data Analysis:
  1. Perform measurements on multiple tresses for each test product to ensure reproducibility.
  2. Compare the average stiffness values of tresses treated with the Polyquaternium-69 formulation to the control.

## Diagrams



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Caption: Logical relationship of Polyquaternium-69's composition to its performance benefits.



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Caption: Experimental workflow for evaluating styling product performance.



## Formulation Guidelines

Polyquaternium-69 is a versatile polymer that can be readily incorporated into various styling lotion and spray chassis.

Typical Use Levels:

- Styling Lotions: 1.0% - 3.0% (as supplied)
- Styling Sprays (non-aerosol): 0.5% - 2.0% (as supplied)

Dispersion: Polyquaternium-69 is water-soluble and can be added to the water phase of a formulation with moderate agitation. Heating is not required.

pH: The recommended pH range for formulations containing Polyquaternium-69 is 5.5 - 7.5 for optimal performance and stability.

Example Formulation: High-Performance Styling Lotion

Phase	Ingredient (INCI Name)	% w/w	Function
A	Deionized Water	q.s. to 100	Vehicle
A	Polyquaternium-69	2.0	Styling Polymer
A	Glycerin	2.0	Humectant
A	Propylene Glycol	3.0	Humectant, Solvent
B	Cetearyl Alcohol	1.5	Emulsifier, Thickener
B	Glyceryl Stearate	1.0	Emulsifier
B	Ceteareth-20	0.5	Emulsifier
C	Phenoxyethanol (and) Ethylhexylglycerin	1.0	Preservative
C	Fragrance	0.2	Fragrance

#### Procedure:

- Combine the ingredients of Phase A and mix until uniform.
- In a separate vessel, combine the ingredients of Phase B and heat to 70-75°C until all solids are melted.
- Add Phase B to Phase A with homogenization.
- Cool the emulsion to below 40°C with gentle mixing.
- Add the ingredients of Phase C and mix until uniform.
- Adjust pH if necessary.

## Conclusion

Polyquaternium-69 is a high-performance styling polymer that provides formulators with the tools to create superior styling lotions and sprays. Its exceptional humidity resistance, strong and durable hold, and excellent sensory profile make it a valuable ingredient for developing products that meet the evolving demands of consumers. The provided protocols and formulation guidelines offer a starting point for researchers and formulators to unlock the full potential of this innovative polymer.

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## References

- 1. Polyquaternium-69 (with Product List) [incidecoder.com]
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